

Luteolinidin chloride stability and storage conditions

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Compound of Interest

Compound Name: Luteolinidol chloride

Cat. No.: B1675521

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Luteolinidin Chloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of Luteolinidin chloride.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for Luteolinidin chloride powder?

A1: Luteolinidin chloride powder is stable when stored under proper conditions. For optimal long-term stability, it should be stored at -20°C in a tightly sealed container, protected from light and moisture.^{[1][2][3][4]} Some suppliers suggest that storage at 4°C is suitable for shorter periods (up to two years).^[2]

Q2: How should I store solutions of Luteolinidin chloride?

A2: The stability of Luteolinidin chloride in solution is dependent on the solvent and storage temperature. For stock solutions prepared in solvents such as DMSO, it is recommended to store them in aliquots at -80°C to minimize freeze-thaw cycles.^{[1][5]} Under these conditions, the solution is expected to be stable for up to 6 months.^[5] For shorter-term storage of up to one month, -20°C is also acceptable.^[5]

Q3: Is Luteolinidin chloride sensitive to light?

A3: Yes, Luteolinidin chloride is light-sensitive.[1] Exposure to light can lead to degradation. Therefore, it is crucial to store both the solid compound and its solutions in light-protecting containers, such as amber vials, or by wrapping the container in aluminum foil. All handling procedures should be performed with minimal exposure to direct light.

Q4: What is the stability of Luteolinidin chloride at different pH values?

A4: Luteolinidin chloride, a 3-deoxyanthocyanidin, is known to be more stable in acidic conditions compared to neutral or alkaline conditions.[6][7][8] Generally, the color and stability of 3-deoxyanthocyanidins are well-maintained at pH 1-2.[7] As the pH increases, particularly from pH 3 to 7, degradation is more likely to occur, with the formation of chalcones as major degradation products upon heating.[7]

Q5: In which solvents is Luteolinidin chloride soluble and stable?

A5: Luteolinidin chloride is soluble in DMSO.[5] While specific stability data in a wide range of solvents is not readily available, for the related compound luteolin, solubility is highest in DMSO, followed by other organic solvents like THF and butanol. It is important to use anhydrous solvents, as moisture can contribute to degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected color change of the solid powder (e.g., from orange/red to brown).	Exposure to moisture, light, or air (oxidation).	Discard the compound as it may be degraded. Ensure the container is tightly sealed and stored in a desiccator at the recommended temperature, protected from light.
Precipitation observed in a stored solution.	The solution may be supersaturated, or the compound has degraded. The solubility may have decreased due to a change in temperature.	Gently warm the solution and vortex to redissolve. If precipitation persists, it may indicate degradation, and a fresh solution should be prepared. Always ensure the storage temperature is appropriate for the solvent used.
Loss of biological activity in an experiment.	The compound has degraded due to improper storage, handling, or experimental conditions (e.g., high pH, exposure to light, incompatible reagents).	Prepare fresh solutions from powder stored under recommended conditions. Ensure the pH of your experimental buffer is in the acidic range if possible. Protect your experimental setup from direct light.
Inconsistent experimental results.	This could be due to repeated freeze-thaw cycles of the stock solution, leading to degradation.	Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles.

Stability and Storage Data Summary

Table 1: Recommended Storage Conditions for Luteolinidin Chloride

Form	Temperature	Duration	Additional Precautions
Solid Powder	-20°C	Up to 3 years[2]	Tightly sealed container, protect from light and moisture.[1]
4°C	Up to 2 years[2]	Tightly sealed container, protect from light and moisture.	
In Solvent (e.g., DMSO)	-80°C	Up to 6 months[5]	Aliquot to avoid freeze-thaw cycles, protect from light.[5]
-20°C	Up to 1 month[5]	Aliquot to avoid freeze-thaw cycles, protect from light.[5]	

Table 2: General Stability of 3-Deoxyanthocyanidins (including Luteolinidin) under Various Conditions

Condition	Effect on Stability	Notes
Acidic pH (1-2)	High stability. [7]	Color is well-retained. [7]
Neutral to Alkaline pH (3-7 and above)	Decreased stability, especially with heat. [7]	Degradation can lead to the formation of chalcones. [7]
Elevated Temperature	Increased degradation.	The rate of degradation is dependent on pH. More stable at acidic pH. [7]
Exposure to Light	Degradation.	Store in light-protected containers. [1]
Presence of Oxygen	Potential for oxidative degradation.	Store in tightly sealed containers. The related compound luteolin is unstable in the presence of atmospheric oxygen. [9]
Incompatible Materials	Degradation.	Avoid strong acids/alkalis and strong oxidizing/reducing agents. [1]

Experimental Protocols

Protocol 1: Preparation of Luteolinidin Chloride Stock Solution

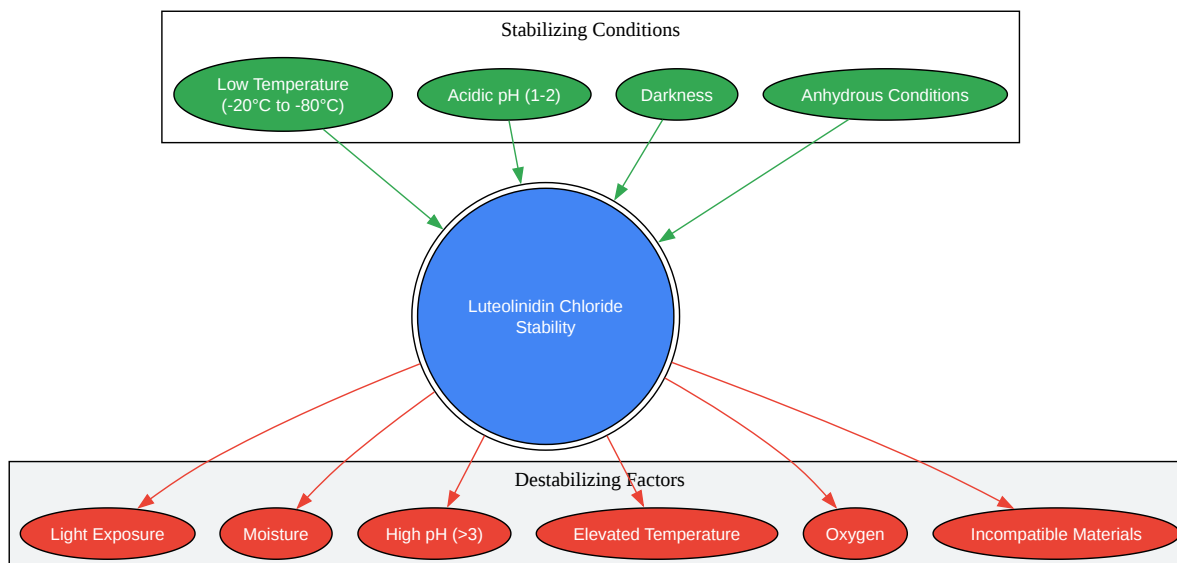
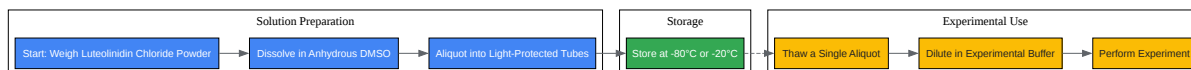
- Allow the Luteolinidin chloride powder to equilibrate to room temperature in a desiccator before opening to prevent condensation.
- Weigh the desired amount of powder in a sterile microcentrifuge tube under subdued light.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration.
- Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot the stock solution into single-use, light-protected tubes.

- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: Assessment of Luteolinidin Chloride Stability in an Aqueous Buffer

- Prepare a series of buffers with varying pH values (e.g., pH 3, 5, 7.4).
- Dilute the Luteolinidin chloride stock solution to a final working concentration in each buffer.
- Protect the solutions from light and incubate them at a controlled temperature (e.g., room temperature or 37°C).
- At various time points (e.g., 0, 1, 2, 4, 8, 24 hours), take an aliquot from each solution.
- Analyze the concentration of the remaining Luteolinidin chloride using a validated analytical method such as HPLC-UV/Vis.
- Plot the concentration of Luteolinidin chloride versus time for each pH to determine the degradation kinetics.

Visualizations



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